

"methyl trifluoroacetate molecular weight and formula"

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl trifluoroacetate

Cat. No.: B1584507

[Get Quote](#)

An In-Depth Technical Guide to **Methyl Trifluoroacetate**: Properties, Synthesis, and Applications

Abstract

Methyl trifluoroacetate (MTFA) is a pivotal fluorinated reagent extensively utilized by researchers, scientists, and drug development professionals. This guide provides a comprehensive technical overview of MTFA, detailing its core physicochemical properties, spectroscopic signature, synthesis protocols, and critical applications in modern organic chemistry. With a molecular formula of $C_3H_3F_3O_2$ and a molecular weight of 128.05 g/mol, this colorless, volatile liquid serves as a versatile building block for introducing the trifluoromethyl group, a moiety renowned for its ability to enhance the metabolic stability, bioavailability, and efficacy of pharmaceutical compounds.^{[1][2][3]} This document synthesizes field-proven insights, validated experimental protocols, and critical safety information to serve as an authoritative resource for laboratory and industrial applications.

Introduction: The Significance of Fluorine in Chemical Synthesis

The strategic incorporation of fluorine atoms into organic molecules has become a cornerstone of modern drug discovery and materials science. The trifluoromethyl group ($-CF_3$) is particularly valued for its unique electronic properties, high lipophilicity, and resistance to metabolic degradation. **Methyl trifluoroacetate** has emerged as a primary reagent for introducing this

functional group, acting as an essential intermediate in the synthesis of a wide array of pharmaceuticals, agrochemicals, and advanced polymers.[2][3][4] Its reactivity is centered on the electrophilic nature of the carbonyl carbon, making it an excellent agent for the trifluoroacetylation of nucleophiles such as amines and alcohols.[5][6] This guide delves into the fundamental chemistry and practical utility of MTFA, providing the in-depth knowledge required for its effective and safe implementation in research and development.

Core Physicochemical and Spectroscopic Properties

A thorough understanding of a reagent's physical and chemical properties is fundamental to its successful application. **Methyl trifluoroacetate** is a clear, colorless, and highly flammable liquid with a characteristic boiling point that dictates its handling and reaction conditions.[2]

Physicochemical Data

The key quantitative properties of **methyl trifluoroacetate** are summarized in the table below, compiled from authoritative chemical databases and suppliers.[1][2][7][8]

Property	Value	Source(s)
Molecular Formula	C ₃ H ₃ F ₃ O ₂	[1][7]
Molecular Weight	128.05 g/mol	[1][2][7]
IUPAC Name	methyl 2,2,2-trifluoroacetate	[1]
CAS Number	431-47-0	[1][2][7]
Appearance	Clear colorless liquid	[2][6]
Density	1.273 g/mL at 25 °C	[8]
Boiling Point	43-43.5 °C	[6]
Melting Point	-78 °C	[2][8]
Refractive Index (n _{20/D})	1.291	[6]
Flash Point	-7 °C	[8][9]
Solubility	Soluble in ethanol and ether; insoluble or difficult to mix in water.	[4][5][9]

Spectroscopic Characterization

Spectroscopic data is crucial for reaction monitoring and quality control. The identity and purity of **methyl trifluoroacetate** can be confirmed by standard analytical techniques.

- ¹H NMR:** The proton NMR spectrum is simple, showing a singlet corresponding to the methyl protons (–OCH₃). [10]
- ¹⁹F NMR:** The fluorine NMR spectrum displays a singlet for the three equivalent fluorine atoms of the trifluoromethyl group.
- ¹³C NMR:** The carbon NMR spectrum will show distinct signals for the methyl carbon, the carbonyl carbon, and the trifluoromethyl carbon (as a quartet due to C-F coupling).
- Infrared (IR) Spectroscopy:** The IR spectrum is dominated by a strong carbonyl (C=O) stretching band, characteristic of esters.

- Mass Spectrometry (MS): Electron ionization mass spectrometry reveals a fragmentation pattern that can be used to confirm the molecular structure.^[11] The NIST WebBook is a primary resource for reference spectra.^{[11][12][13]}

Synthesis and Manufacturing

The most common industrial and laboratory-scale synthesis of **methyl trifluoroacetate** involves the direct esterification of trifluoroacetic acid with methanol, often catalyzed by a strong acid.^{[9][14][15]}

Synthesis Workflow Diagram

The following diagram illustrates the general workflow for producing high-purity **methyl trifluoroacetate** via acid-catalyzed esterification.

Diagram 1: Synthesis Workflow of Methyl Trifluoroacetate

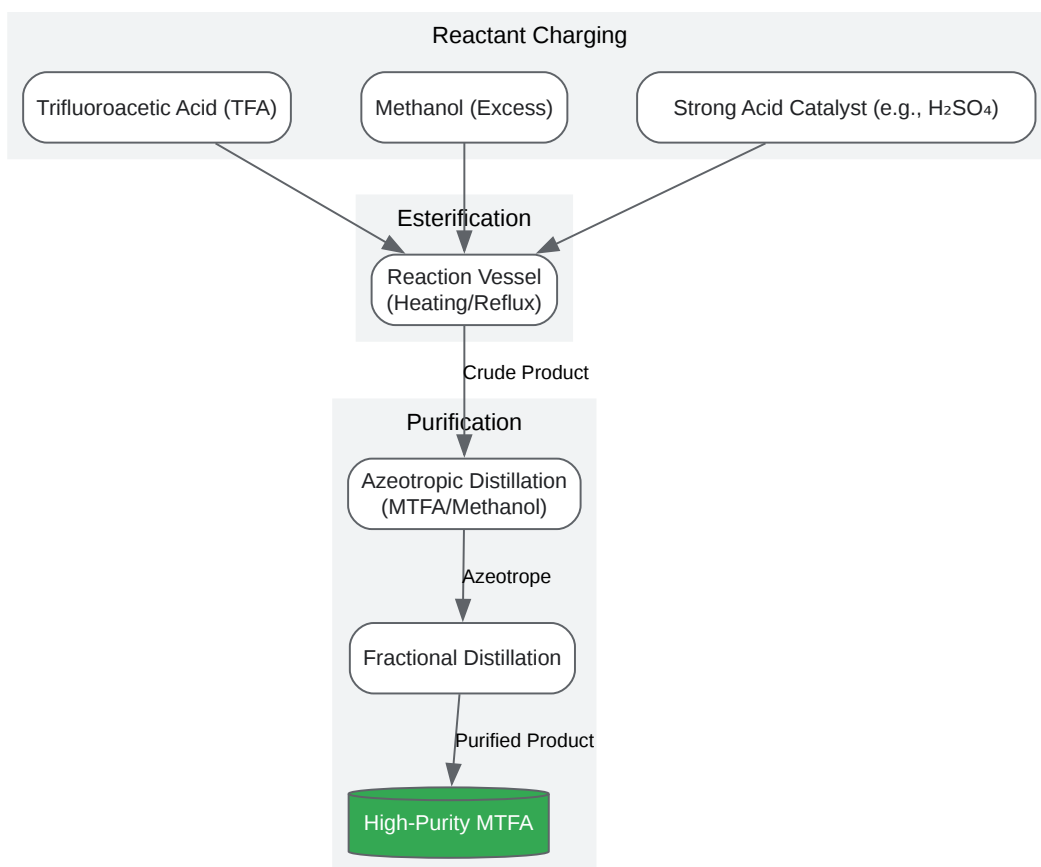
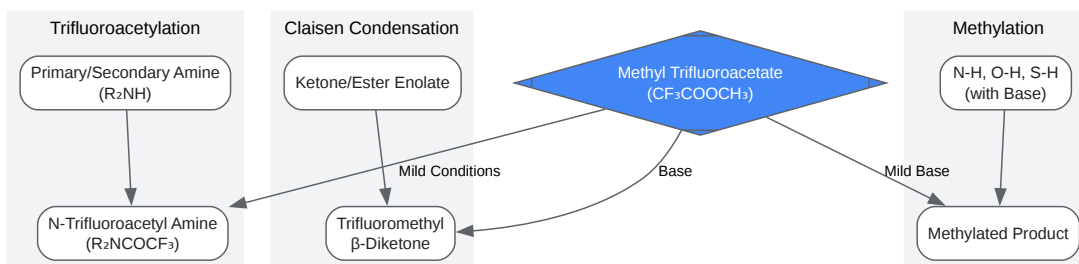


Diagram 2: Key Reaction Pathways of Methyl Trifluoroacetate



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl trifluoroacetate | $C_3H_3F_3O_2$ | CID 9893 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chemimpex.com [chemimpex.com]
- 3. nbinno.com [nbinno.com]
- 4. Page loading... [guidechem.com]
- 5. Methyl trifluoroacetate, 98+% 50 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 6. Methyl trifluoroacetate | 431-47-0 [chemicalbook.com]
- 7. scbt.com [scbt.com]

- 8. chembk.com [chembk.com]
- 9. Page loading... [guidechem.com]
- 10. Methyl trifluoroacetate(431-47-0) 1H NMR [m.chemicalbook.com]
- 11. Methyl trifluoroacetate [webbook.nist.gov]
- 12. Methyl trifluoroacetate [webbook.nist.gov]
- 13. Methyl trifluoroacetate [webbook.nist.gov]
- 14. Page loading... [guidechem.com]
- 15. EP0206954A1 - Process for the preparation of methyl trifluoroacetate - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["methyl trifluoroacetate molecular weight and formula"]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584507#methyl-trifluoroacetate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com